A Technical Guide to (R)-BRD3731 for Research Applications

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Compound of Interest

Compound Name:	*(R)-BRD3731*
CAS No.:	*2056262-07-6*
Cat. No.:	*B2667888*

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This technical guide provides an in-depth overview of **(R)-BRD3731**, a selective inhibitor of Glycogen Synthase Kinase 3 (GSK3), for researchers, scientists, and drug development professionals. This document outlines its procurement, biochemical properties, experimental applications, and the associated signaling pathways.

Procurement and Chemical Properties

(R)-BRD3731 is available for research purposes from various chemical suppliers. MedChemExpress is a prominent supplier offering the compound with high purity.

Table 1: Chemical and Physical Properties of **(R)-BRD3731**

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Property	Value	Source
CAS Number	2056262-08-7	MedChemExpress[1]
Molecular Formula	$C_{24}H_{31}N_3O$	MedChemExpress[1]
Molecular Weight	377.52	MedChemExpress[1]
Purity	98.22%	MedChemExpress[1]
Enantiomeric Excess (ee)	98.64%	MedChemExpress[1]

Table 2: Supplier Information for **(R)-BRD3731**

Supplier	Catalog Number	Available Quantities
MedChemExpress	HY-124607	5 mg, 10 mg, 50 mg, 100 mg, 200 mg

Biochemical Activity and Specificity

(R)-BRD3731 is a potent inhibitor of GSK3, with a notable selectivity for the GSK3β isoform over GSK3α.

Table 3: Inhibitory Activity of **(R)-BRD3731**

Target	IC_{50} (μM)	Source
GSK3β	1.05	MedChemExpress
GSK3α	6.7	MedChemExpress

Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **(R)-BRD3731**.

Table 4: Solubility and Storage of **(R)-BRD3731**

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Solvent	Solubility	Storage of Stock Solution
DMSO	≥ 50 mg/mL	-80°C (6 months), -20°C (1 month)

In Vivo Formulation Protocol:

For in vivo studies, a clear solution of ≥ 5 mg/mL can be prepared using the following protocol:

- Add 10% DMSO to the compound.
- Add 40% PEG300.
- Add 5% Tween-80.
- Add 45% Saline.

Alternatively, a clear solution of ≥ 5 mg/mL can be achieved by:

- Adding 10% DMSO.
- Adding 90% (20% SBE-β-CD in saline).

Safety Precautions:

While a specific Safety Data Sheet (SDS) for **(R)-BRD3731** is not readily available, general safety precautions for handling potent kinase inhibitors should be followed. This includes wearing personal protective equipment (PPE) such as gloves, lab coats, and eye protection. Work should be conducted in a well-ventilated area. In case of contact, wash the affected area with copious amounts of water.

Experimental Protocols

The following protocols are based on the use of the related GSK3β inhibitor, BRD3731, in SIM-A9 microglial cells and can be adapted for **(R)-BRD3731**.

Cell Culture and Treatment of SIM-A9 Microglia

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- Cell Seeding: Seed SIM-A9 cells in 6-well plates at a density of 1 x 10^6 cells/mL and allow them to acclimate overnight.
- Inhibitor Pre-treatment: Treat the cells with **(R)-BRD3731** at the desired concentrations (e.g., 10 µM and 20 µM) for 2 hours.
- LPS Stimulation: Following pre-treatment, add Lipopolysaccharide (LPS) at a concentration of 100 ng/mL to the media containing the inhibitor to induce microglial activation.
- Incubation: Incubate the cells for the desired time points for subsequent analysis.

Nitrite Production Assay

To assess the effect of **(R)-BRD3731** on nitric oxide production, a marker of inflammation:

- Culture and treat SIM-A9 cells as described above.
- Collect the cell culture media.
- Measure nitrite levels in the media using a Griess reagent-based assay.

RNA Isolation and Gene Expression Analysis

- RNA Isolation: After treatment, lyse the cells and isolate total RNA using a suitable kit (e.g., QIAzol Lysis Reagent).
- cDNA Synthesis: Synthesize first-strand cDNA from the isolated RNA.
- Real-Time Quantitative PCR (RT-qPCR): Perform RT-qPCR to quantify the mRNA expression levels of target genes involved in inflammation (e.g., TNF-α, IL-1β, IL-6) and other relevant pathways.

Signaling Pathways and Mechanisms of Action

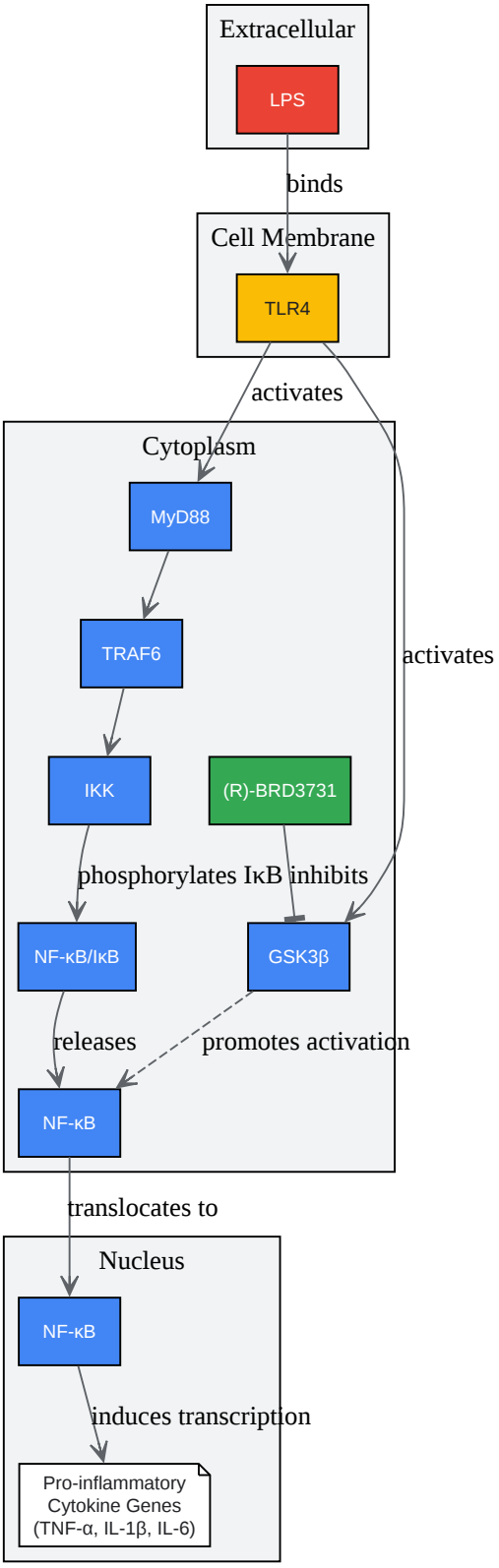
(R)-BRD3731 exerts its effects primarily through the inhibition of GSK3β. In the context of neuroinflammation, particularly in microglia stimulated with LPS, GSK3β plays a pivotal role in regulating the inflammatory response.

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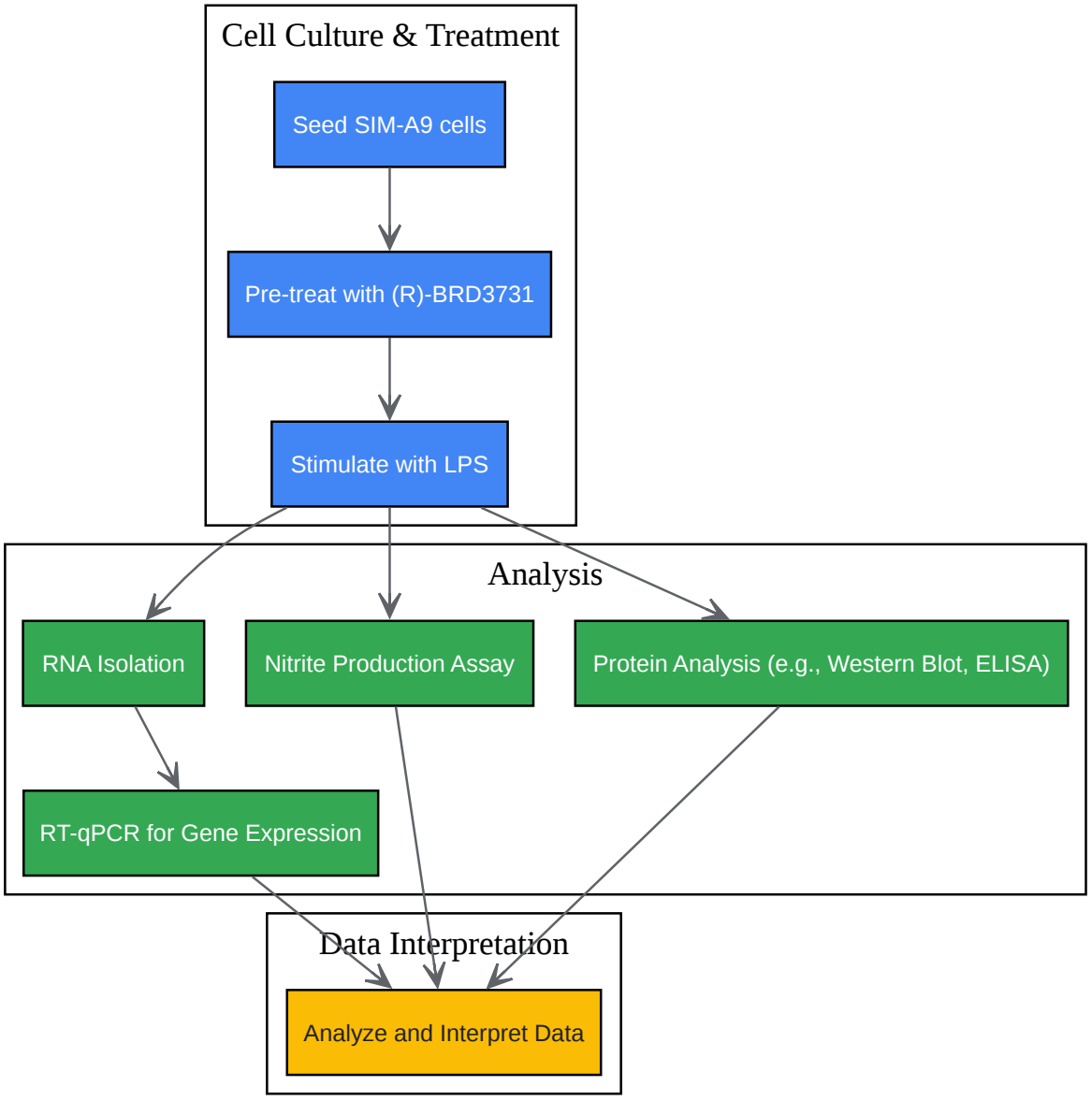
GSK3β Signaling in LPS-Stimulated Microglia

Upon stimulation with LPS, Toll-like receptor 4 (TLR4) is activated, leading to a signaling cascade that activates GSK3β. Activated GSK3β, in turn, can promote the expression of pro-inflammatory cytokines. Inhibition of GSK3β by **(R)-BRD3731** is expected to attenuate this inflammatory response.

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References

- 1. medchemexpress.com [medchemexpress.com]
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